

Total Synthesis of Ceratamine B: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: Ceratamine B

Cat. No.: B026879

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Abstract

This document provides a comprehensive protocol for the total synthesis of **Ceratamine B**, a marine alkaloid with potent antimitotic properties.^[1] Isolated from the sponge *Pseudoceratina* sp., **Ceratamine B** has garnered significant interest within the scientific community due to its unique imidazo[4,5-d]azepine core structure and its potential as a tubulin-binding agent for cancer therapy. This protocol is based on the efficient and direct synthetic route developed by Coleman and coworkers, which allows for the gram-scale production of **Ceratamine B** and its analogs.^{[2][3]} The synthesis begins with a readily available ϵ -lactam and proceeds through a series of key transformations, including a Beckmann rearrangement, a Knoevenagel condensation, imidazole annulation, and a final dehydrogenation step using 2-Iodoxybenzoic acid (IBX).^{[1][3]} This application note is intended for researchers, scientists, and drug development professionals engaged in oncology therapeutics and chemical synthesis.

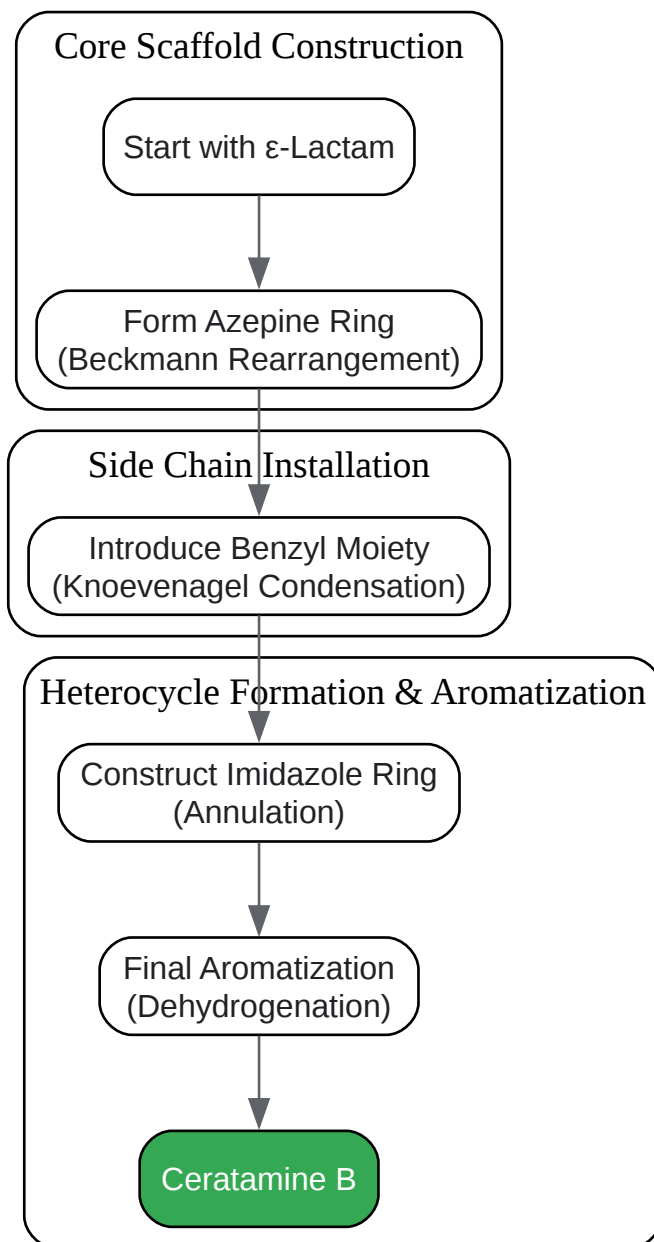
Chemical Structure

Ceratamine B is chemically known as 4-(3,5-dibromo-4-methoxybenzyl)-2-(methylamino)imidazo[4,5-d]azepin-5(6H)-one.

Identifier	Value
IUPAC Name	4-[(3,5-dibromo-4-methoxyphenyl)methyl]-2-(methylamino)imidazo[4,5-d]azepin-5-one
Molecular Formula	C17H16Br2N4O2
Molecular Weight	468.1 g/mol
CAS Number	634151-16-9

Synthetic Pathway Overview

The total synthesis of **Ceratamine B** is accomplished through a multi-step sequence starting from a substituted ϵ -lactam. The key strategic elements of this synthesis include the formation of the azepine ring, introduction of the benzyl side chain, construction of the imidazole ring, and a final aromatization to yield the target molecule.



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References

- 1. A direct and efficient total synthesis of the tubulin-binding agents ceratamine A and B; use of IBX for a remarkable heterocycle dehydrogenation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Innovation and Partnerships | Enterprise for Research, Innovation and Knowledge at Ohio State [research.osu.edu]
- 3. pubs.acs.org [pubs.acs.org]
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